

# "Corey-Chaykovsky cyclopropanation for aryl ethyl ketones"

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## Compound of Interest

Compound Name: Cyclopropyl 2-(2,3-dimethylphenyl)ethyl ketone

CAS No.: 898793-43-6

Cat. No.: B1343493

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Topic: Strategic Synthesis of Aryl Cyclopropyl Ketones via Corey-Chaykovsky

Cyclopropanation Content Type: Advanced Application Note & Protocol Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

## Executive Summary & Strategic Analysis

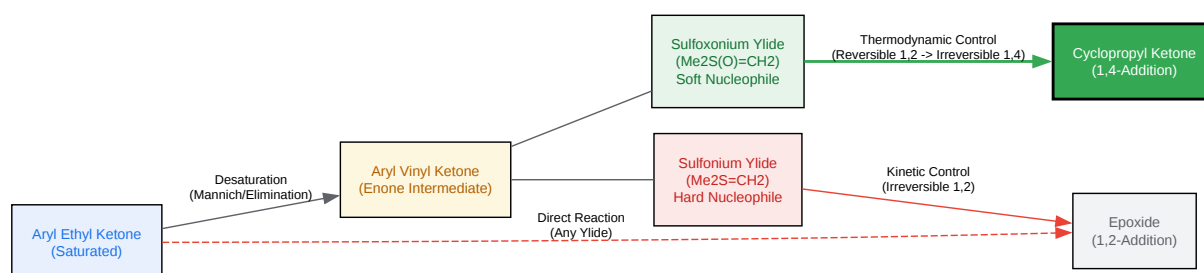
The Core Challenge: The "Corey-Chaykovsky cyclopropanation of aryl ethyl ketones" presents a mechanistic dichotomy that often leads to synthetic dead-ends if not properly stratified.

- Direct Reaction: reacting a saturated aryl ethyl ketone (e.g., propiophenone) with dimethyloxosulfonium methylide yields the epoxide (oxirane) via 1,2-addition, not the cyclopropane.
- Cyclopropanation Route: To access the cyclopropane scaffold—a privileged pharmacophore in drugs like Milnacipran and Tasimelteon—the aryl ethyl ketone must first be desaturated to an -unsaturated ketone (aryl vinyl ketone).

The Solution: This guide details the Two-Stage Activation Protocol. We do not treat the aryl ethyl ketone as the direct substrate for cyclopropanation. Instead, we utilize it as the precursor for an in situ or isolated enone, which then undergoes chemoselective 1,4-methylene transfer using the Corey-Chaykovsky reagent.

## Mechanistic Pathway & Decision Tree

The choice of sulfur ylide determines the regioselectivity (1,2- vs. 1,4-addition). For cyclopropanation, Sulfoxonium ylides (Corey's Reagent) are mandatory due to their "soft" nucleophilicity and reversibility of the initial carbonyl attack, which funnels the reaction toward the thermodynamic 1,4-addition product (cyclopropane).



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Figure 1: Mechanistic divergence in Corey-Chaykovsky reactions. Cyclopropanation requires the specific pairing of an Enone substrate with a Sulfoxonium ylide.

## Detailed Experimental Protocol

### Phase 1: Precursor Activation (Enone Synthesis)

Note: If you already possess the aryl vinyl ketone, proceed to Phase 2. Aryl ethyl ketones are converted to aryl vinyl ketones (phenyl vinyl ketones) most reliably via the Mannich Reaction followed by thermal elimination.

Reagents:

- Aryl Ethyl Ketone (1.0 equiv)
- Paraformaldehyde (1.2 equiv)
- Dimethylamine hydrochloride (1.2 equiv)
- Solvent: Ethanol or Isopropanol
- Catalytic HCl

#### Workflow:

- Reflux the ketone, paraformaldehyde, and amine salt in ethanol for 2–4 hours.
- Concentrate to obtain the Mannich base hydrochloride.
- Elimination: Dissolve the salt in water, basify with saturated  $\text{NaHCO}_3$ , and extract with  $\text{CH}_2\text{Cl}_2$ . The free base often eliminates amine spontaneously upon heating or mild steam distillation to yield the Aryl Vinyl Ketone.

## Phase 2: Corey-Chaykovsky Cyclopropanation

This protocol uses Trimethylsulfoxonium Iodide (TMSOI) to generate the active dimethyloxosulfonium methylide.

#### Safety Critical:

- NaH (Sodium Hydride): Pyrophoric. Handle under inert atmosphere ( $\text{N}_2/\text{Ar}$ ).
- DMSO: Enhances skin permeability of toxins. TMSOI is an irritant. Double-glove.
- $\text{H}_2$  Evolution: The deprotonation step releases hydrogen gas. Ensure proper venting.

#### Reagents & Stoichiometry:

| Reagent                             | Equiv.    | Role                         |
|-------------------------------------|-----------|------------------------------|
| Aryl Vinyl Ketone                   | 1.0       | Substrate (Michael Acceptor) |
| Trimethylsulfoxonium Iodide (TMSOI) | 1.2 – 1.5 | Methylene Source             |
| Sodium Hydride (60% in oil)         | 1.5 – 2.0 | Base                         |

| DMSO (Anhydrous) | [0.2 M] | Solvent (Critical for Ylide stability) |

#### Step-by-Step Methodology:

- Ylide Generation (The "Corey Reagent"):
  - Flame-dry a 3-neck round-bottom flask equipped with a stir bar, reflux condenser, and addition funnel. Flush with Argon.
  - Add TMSOI (1.2 equiv) and NaH (1.5 equiv, washed with pentane if oil-free required, though 60% dispersion is standard).
  - Add Anhydrous DMSO slowly via syringe/cannula. Caution: Exothermic + H<sub>2</sub> evolution.
  - Stir at room temperature (RT) for 30–60 minutes until gas evolution ceases and the solution becomes a clear/cloudy light yellow (formation of dimethyloxosulfonium methyllide).
- Substrate Addition:
  - Dissolve the Aryl Vinyl Ketone (1.0 equiv) in a minimal amount of anhydrous DMSO or THF (1:1 DMSO/THF mix is common to improve solubility).
  - Cool the ylide solution to 0°C (optional, but recommended to suppress polymerization of sensitive enones).
  - Add the ketone solution dropwise over 15–20 minutes.

- Reaction & Monitoring:
  - Allow the mixture to warm to RT.
  - Stir for 2–5 hours.
  - Heated Variant: If conversion is sluggish (common with electron-rich aryls), heat to 50°C for 1–2 hours.
  - TLC Monitoring: Look for the disappearance of the UV-active enone spot and the appearance of a slightly less polar product (Cyclopropane).
- Work-up (Quench):
  - Pour the reaction mixture into ice-cold water (5x reaction volume). Note: DMSO is highly water-soluble.
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